

Application Note: Analytical Characterization of 5-Bromo-2'-chloro-2-hydroxybenzophenone

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Compound of Interest

Compound Name: 5-Bromo-2'-chloro-2-hydroxybenzophenone

CAS No.: 332104-54-8

Cat. No.: B1298630

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Introduction & Chemical Context

5-Bromo-2'-chloro-2-hydroxybenzophenone is a critical halogenated diaryl ketone intermediate. Structurally, it features a benzophenone core with a hydroxyl group ortho to the carbonyl, facilitating a strong intramolecular hydrogen bond. This motif is common in UV stabilizers and serves as a scaffold for synthesizing heterocyclic active pharmaceutical ingredients (APIs), including antifungal agents and non-steroidal anti-inflammatory drugs (NSAIDs).

The presence of two distinct halogen atoms (Bromine and Chlorine) presents a unique analytical signature, particularly in mass spectrometry, while the ortho-hydroxyl group dictates specific chromatographic behavior due to its pKa and chelation potential.

Physicochemical Profile

Property	Value / Description	Note
Formula		
Molecular Weight	311.56 g/mol	Monoisotopic: 309.94 Da
Appearance	Pale yellow to off-white crystalline solid	Color derived from extended conjugation
Solubility	Soluble in DCM, THF, Acetonitrile; Sparingly soluble in alcohols; Insoluble in water	
pKa (Phenolic)	~7.5 - 8.5	Lowered by electron-withdrawing Br/Cl and H-bonding

Method A: High-Performance Liquid Chromatography (HPLC)

Objective: Quantitative purity assessment and impurity profiling.

Method Rationale (Expertise & Experience)

Benzophenones are neutral to weakly acidic. The ortho-hydroxyl group forms an intramolecular hydrogen bond with the carbonyl oxygen, reducing the polarity of the molecule compared to para-isomers. However, secondary interactions with silanols on silica columns can cause tailing.

- Choice of Column: A C18 column with high carbon load and end-capping is selected to minimize peak tailing.
- Mobile Phase Modifier: Phosphoric acid or Formic acid (0.1%) is mandatory. Acidification suppresses the ionization of the phenolic hydroxyl group (keeping it neutral), ensuring a sharp peak shape and consistent retention time.

HPLC Protocol

- Instrument: HPLC with PDA (Photodiode Array) Detector.

- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m) or equivalent.
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 5-10 μ L.
- Detection: UV at 254 nm (aromatic ring) and 330 nm (carbonyl n-transition).

Gradient Table: | Time (min) | Mobile Phase A (0.1%

in Water) | Mobile Phase B (Acetonitrile) | | :--- | :--- | :--- | | 0.0 | 60% | 40% | | 15.0 | 10% | 90%
| | 20.0 | 10% | 90% | | 20.1 | 60% | 40% | | 25.0 | 60% | 40% |

Self-Validating Check:

- System Suitability: The tailing factor () must be < 1.5. If , increase acid concentration in Mobile Phase A.
- Blank Injection: Run a blank (Acetonitrile) to ensure no carryover, as benzophenones are "sticky" on stainless steel.

Method B: Structural Confirmation (NMR & IR)

Objective: Unequivocal structural identification.

Infrared Spectroscopy (FT-IR)

The ortho-hydroxybenzophenone system exhibits a "chelated carbonyl" effect.

- Free C=O: Typically ~1650-1670 cm

- Chelated C=O: Shifts to lower wavenumbers (1620–1640 cm

) due to the weakening of the C=O double bond character by the intramolecular Hydrogen bond.

- Hydroxyl (OH): Broad, weak band around 3000–3300 cm

(often obscured), unlike the sharp free OH peak.

Nuclear Magnetic Resonance (¹H-NMR)

Solvent:

or

. Key Diagnostic Signals:

- Chelated Hydroxyl Proton: A sharp singlet appearing very far downfield (11.0 – 12.5 ppm). This confirms the ortho relationship between the OH and C=O groups.
- Aromatic Region (6.8 – 7.8 ppm):
 - Ring A (Phenolic): 3 protons. Look for a doublet (Hz) for H-3 (ortho to OH), a doublet of doublets for H-4, and a small doublet (Hz) for H-6 (meta to Br, ortho to C=O).
 - Ring B (Chlorophenyl): 4 protons. The 2'-Cl substituent breaks the symmetry, resulting in a complex multiplet pattern rather than the AA'BB' system of a para-substituted ring.

Method C: Mass Spectrometry (Isotopic Pattern Analysis)

Objective: Confirmation of Halogenation (Br + Cl).

Isotopic Logic

This molecule contains one Bromine () and one Chlorine (). This creates a distinct "M+" cluster.

Theoretical Intensity Distribution (M : M+2 : M+4):

- M (309.9):
- M+2 (311.9): () and ().
- M+4 (313.9):

Approximate Ratio Calculation:

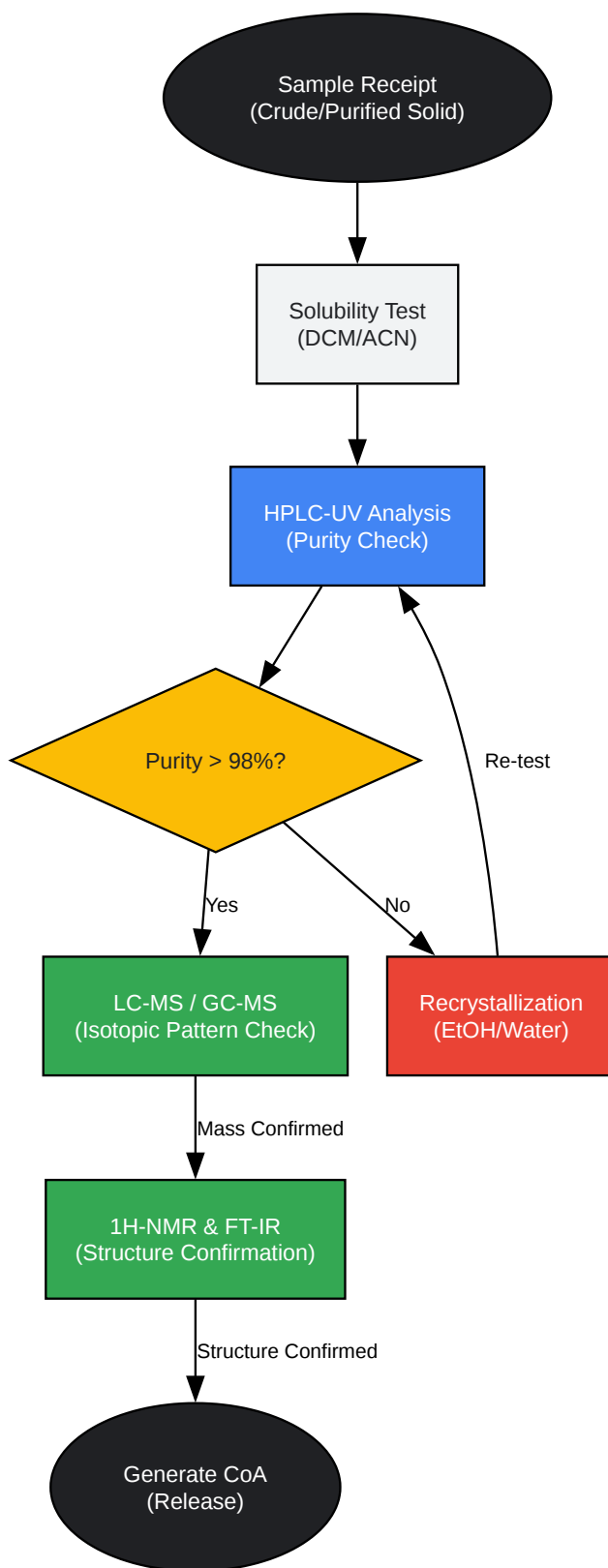
- Base Peak (M): 100%
- M+2: ~130% (Contribution from Br is ~98% + Cl is ~32%)
- M+4: ~30% (Contribution from Br + Cl combined)

Protocol:

- Ionization: ESI- (Negative Mode) is preferred due to the phenolic proton.
- Target Ion:
at m/z 308.9, 310.9, 312.9.
- Acceptance Criteria: The isotopic abundance ratio must match the theoretical calculation within
relative error.

Analytical Workflow Diagram

The following decision tree outlines the logical flow for characterizing a batch of **5-Bromo-2'-chloro-2-hydroxybenzophenone**.



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Caption: Analytical decision tree for the qualification of halogenated benzophenone intermediates.

References

- PubChem. (2025).[1] **5-Bromo-2'-chloro-2-hydroxybenzophenone** - Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Zhao, X., et al. (2017). Characterization and Determination of Chloro- and Bromo-Benzoquinones. University of Massachusetts Boston. Available at: [\[Link\]](#)

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Sources

- 1. 5-Bromo-2'-chloro-2-hydroxybenzophenone | C₁₃H₈BrClO₂ | CID 689068 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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